

A Technical Guide to the Physicochemical Properties of 1,12-Dibromododecane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,12-Dibromododecane

Cat. No.: B1294643

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This guide provides an in-depth overview of the melting and boiling points of **1,12-Dibromododecane**, a significant intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on precise data presentation and experimental context.

Physical and Chemical Properties

1,12-Dibromododecane is a linear alkyl dihalide with the chemical formula $C_{12}H_{24}Br_2$.^{[1][2][3]} At room temperature, it typically presents as an off-white to pale brown crystalline solid.^{[4][5]} Depending on the ambient temperature, it may also exist as a liquid due to its relatively low melting point.^{[1][4]} This compound is generally stable under recommended storage conditions, which involve a dry, cool, and well-ventilated environment away from strong oxidizing agents.^{[4][5][6]} It is soluble in organic solvents like hot methanol but insoluble in water.^{[4][5][6]}

Summary of Quantitative Data

Property	Value	Source(s)
Molecular Formula	C ₁₂ H ₂₄ Br ₂	[1][2][3]
Molecular Weight	~328.13 g/mol	[2][7]
CAS Number	3344-70-5	[1][2]
Melting Point	38-42 °C	[4][5][6][7][8][9]
Boiling Point	215 °C at 15 mmHg	[4][5][6][7][9]
Appearance	Off-white to pale brown crystalline solid	[4][5][10]
Density	1.2694 g/cm ³	[1]
Flash Point	>110 °C (>230 °F)	[5][9]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting and boiling points of a compound such as **1,12-Dibromododecane**.

1. Melting Point Determination (Capillary Method)

The melting point of **1,12-Dibromododecane** is typically determined using a melting point apparatus and the capillary tube method. This technique provides a melting range, which is indicative of the compound's purity.

- **Sample Preparation:** A small amount of the crystalline **1,12-Dibromododecane** is finely powdered.[11] The open end of a capillary tube is tapped into the powder, and the tube is then gently tapped on a hard surface to pack the solid into the closed end.[11][12] This process is repeated until a sample height of 1-2 mm is achieved.[12][13]
- **Apparatus Setup:** The filled capillary tube is placed into the sample holder of a melting point apparatus.[12] The apparatus is programmed with a starting temperature a few degrees below the expected melting point (e.g., 35 °C).

- **Measurement:** The sample is heated at a controlled rate, typically 1-2 °C per minute, to ensure thermal equilibrium.^[12] The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has completely melted.^[13] For a pure compound, this range is typically narrow (0.5-1.0 °C).^[13]

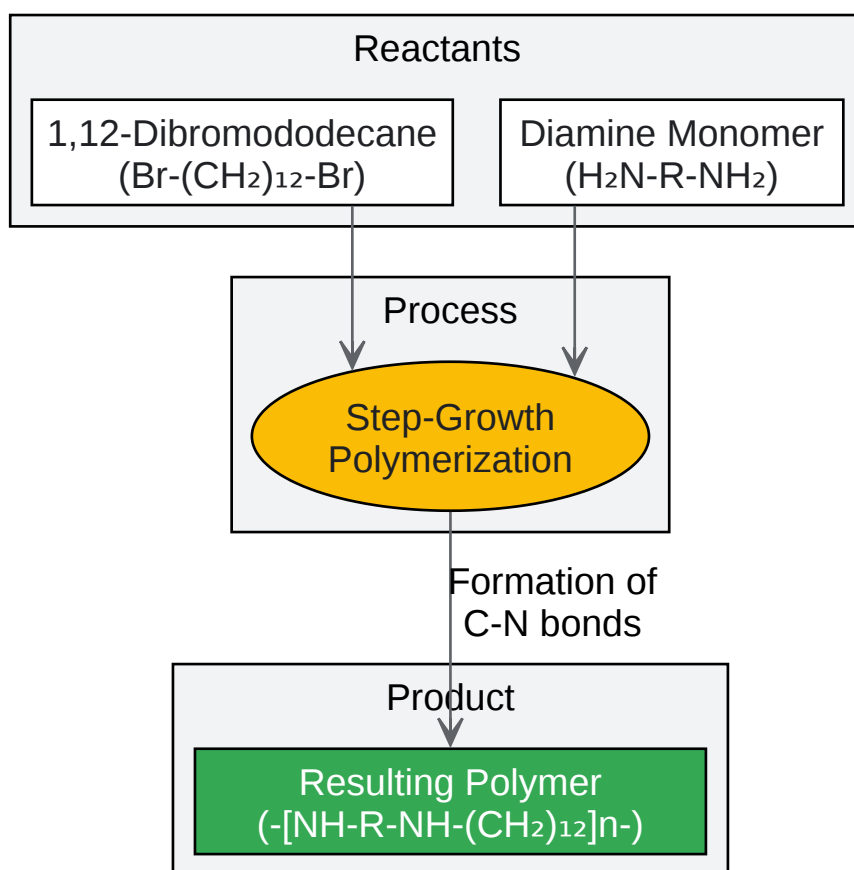
2. Boiling Point Determination (Reduced Pressure Distillation)

Due to its high boiling point at atmospheric pressure, the boiling point of **1,12-Dibromododecane** is determined under reduced pressure (vacuum) to prevent decomposition.

- **Apparatus Setup:** A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. The entire system is connected to a vacuum pump with a manometer to monitor the pressure.
- **Procedure:** An appropriate amount of **1,12-Dibromododecane** is placed in the round-bottom flask along with boiling chips or a magnetic stirrer to ensure smooth boiling. The system is evacuated to the desired pressure (e.g., 15 mmHg).
- **Measurement:** The flask is gently heated. The temperature is recorded when the liquid begins to boil and a stable ring of condensate is observed on the thermometer bulb. This stable temperature reading is the boiling point of the substance at that specific pressure.^[12]

Application in Synthesis: A Logical Workflow

1,12-Dibromododecane is a versatile bifunctional molecule frequently used as a linker in organic synthesis.^[1] Its two terminal bromine atoms can undergo nucleophilic substitution or participate in coupling reactions, making it an ideal building block for polymers and macrocycles. For instance, it has been used in the preparation of *t*boc-protected ionenes.^{[6][8]} The diagram below illustrates its general role in a polymerization reaction.



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Caption: General workflow of **1,12-Dibromododecane** in polymerization.

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- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 1,12-Dibromododecane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294643#melting-and-boiling-point-of-1-12-dibromododecane]

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